

application of 1,1-Undecanediol in polyurethane production

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,1-Undecanediol

Cat. No.: B14006925

[Get Quote](#)

Application Note: High-Performance Polyurethane Synthesis Using 1,11-Undecanediol^[1]

Part 1: Scientific Rationale & Chemical Identity

Nomenclature Correction & Chemical Identity

Critical Note: The request specified "**1,1-Undecanediol**." Chemically, a 1,1-diol is a geminal diol (aldehyde hydrate), which is thermodynamically unstable and spontaneously dehydrates into undecanal. Target Molecule: This guide focuses on 1,11-Undecanediol (

), a stable, long-chain aliphatic

-diol.

Property	Specification
IUPAC Name	Undecane-1,11-diol
CAS Number	765-04-8
Molecular Weight	188.31 g/mol
Appearance	White crystalline solid
Melting Point	61–65 °C
Function	Chain Extender / Hard Segment Precursor

Strategic Application in Polyurethanes (PUs)

In polyurethane synthesis, 1,11-undecanediol serves as a unique chain extender.^[2] Unlike standard extenders like 1,4-butanediol (BDO), the

chain introduces specific properties critical for biomedical and high-performance applications:

- **Hydrophobicity:** The long methylene sequence () significantly lowers water absorption compared to short-chain extenders. This is vital for biostability in implants, reducing hydrolytic degradation rates.
- **Phase Separation:** The odd number of carbon atoms interferes with the crystallization of the hard segment (odd-even effect), often resulting in softer, more flexible elastomers with lower modulus but higher toughness.
- **Biocompatibility:** Long-chain aliphatic diols generally exhibit lower cytotoxicity profiles, making them suitable for vascular grafts and catheter tubing.

Part 2: Experimental Protocol

Methodology: Two-Step Prepolymer Synthesis (Solution Polymerization) Objective: Synthesize a segmented polyurethane (SPU) with defined hard/soft segment stoichiometry.

Reagents & Materials

- Isocyanate: 4,4'-Methylene diphenyl diisocyanate (MDI) or Hexamethylene diisocyanate (HDI) for aliphatic/non-yellowing applications.
- Polyol (Soft Segment): Polytetramethylene ether glycol (PTMG, Mn=1000 or 2000) or Polycaprolactone diol (PCL).
- Chain Extender: 1,11-Undecanediol (Dried).[\[1\]](#)[\[3\]](#)
- Solvent: N,N-Dimethylacetamide (DMAc) or Dimethylformamide (DMF), Anhydrous (<0.05%).
- Catalyst: Dibutyltin dilaurate (DBTDL) (0.05 wt%).

Pre-Synthesis Preparation (Critical Step)

- Drying: 1,11-Undecanediol is hygroscopic. Dry in a vacuum oven at 50°C for 24 hours prior to use. Moisture is the primary cause of synthesis failure (competing reaction forming urea).
- Degassing: Polyol must be degassed at 90°C under vacuum (1–2 mbar) for 2 hours to remove dissolved air and moisture.

Step-by-Step Synthesis Workflow

Step 1: Prepolymer Formation[\[4\]](#)

- Charge the reaction vessel (equipped with mechanical stirrer, nitrogen inlet, and condenser) with the calculated amount of MDI.
- Dissolve MDI in anhydrous DMAc/DMF (Solids content ~20-30%) under nitrogen flow.
- Add the dried Polyol dropwise to the isocyanate solution.
 - Stoichiometry: Target an NCO:OH ratio of 2:1 (or higher depending on desired hard segment content).
- Add catalyst (DBTDL).
- Heat to 80°C and stir for 2–3 hours.

- Checkpoint: Titrate free NCO content (ASTM D2572) to confirm theoretical prepolymer conversion.

Step 2: Chain Extension

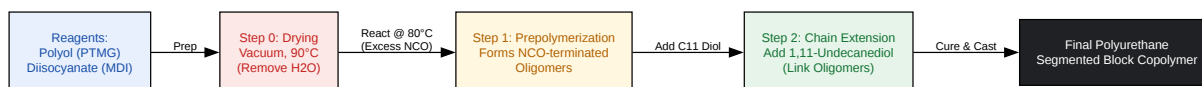
- Dissolve 1,11-Undecanediol in a minimum volume of DMAc.
- Cool the prepolymer solution to 60°C (to control exotherm).
- Add the 1,11-undecanediol solution slowly to the prepolymer.
 - Stoichiometry: The total NCO:(Polyol-OH + Extender-OH) ratio should be 1.02–1.05 (slight isocyanate index excess ensures high molecular weight).
- Increase temperature back to 80°C and react for 4–6 hours until the NCO peak disappears in FTIR (approx. 2270 cm⁻¹).

Step 3: Film Casting & Curing

- Pour the viscous polymer solution into Teflon molds or onto glass plates.
- Evaporate solvent in a vacuum oven at 60°C for 24 hours.
- Post-cure at 80°C for 24 hours to ensure complete network formation.

Part 3: Visualization & Logic

Synthesis Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the two-step synthesis of segmented polyurethane using 1,11-undecanediol.

Structure-Property Logic

Feature	Mechanism	Resultant Property
C11 Chain Length	Increases distance between urethane linkages.	Reduced Hydrogen Bonding Density (Softer Hard Segment).
Odd Carbon # (11)	Disrupts crystal packing efficiency (Odd-Even effect).	Lower Tm, Higher Flexibility, Optical Clarity.
Hydrocarbon Bulk	Increases non-polar content.	Hydrolytic Stability (Resists water attack on ester/urethane bonds).

Part 4: Characterization & Validation

To ensure the protocol was successful, the following validation steps are required:

- FTIR Spectroscopy:
 - Success Indicator: Disappearance of the Isocyanate peak ().
 - Confirmation: Appearance of Hydrogen-bonded Carbonyl peak () indicating hard segment formation.
- Differential Scanning Calorimetry (DSC):
 - Analyze the Glass Transition Temperature () of the soft segment. 1,11-undecanediol based PUs typically show better phase mixing than C4-based PUs, which might slightly raise the soft segment .
- Mechanical Testing (Tensile):

- Expect lower Modulus but higher Elongation at Break compared to 1,4-butanediol analogs due to the flexible C11 spacer.

Part 5: References

- PubChem. (2025).[5] Undecane-1,11-diol (Compound Summary).[1][2][3][4][5][6][7][8][9] National Library of Medicine. [\[Link\]](#)
- Yilgör, I., et al. (2015).[10] Critical parameters in designing segmented polyurethanes and their effect on morphology and properties. Polymer.[10][11][12][13][14] [\[Link\]](#)
- Kojio, K., et al. (2009).[9] Control of Microphase-Separated Structure and Mechanical Properties of Polyurethanes. Materials.[5][6][10][11][12][13][14][15][16][17] [\[Link\]](#)[3][4][17]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. EP2526137B1 - Crosslinkable thermoplastic polyurethane - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. EP3683250A1 - Polycarbonate diol and polyurethane using same - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 3. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 4. patentimages.storage.googleapis.com [\[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
- 5. Undecane-1,11-diol | C11H24O2 | CID 69822 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 6. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 7. scribd.com [\[scribd.com\]](https://scribd.com)
- 8. data.epo.org [\[data.epo.org\]](https://data.epo.org)
- 9. US9193822B2 - Process for producing polyester polyols having secondary OH end groups - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 10. mjbass.com [\[mjbass.com\]](https://mjbass.com)

- [11. scispace.com \[scispace.com\]](#)
- [12. academia.edu \[academia.edu\]](#)
- [13. re.public.polimi.it \[re.public.polimi.it\]](#)
- [14. Biobased polyurethanes for biomedical applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. specialchem.com \[specialchem.com\]](#)
- [16. discovery.researcher.life \[discovery.researcher.life\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [application of 1,1-Undecanediol in polyurethane production]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14006925/docs#application-of-1-1-undecanediol-in-polyurethane-production\]](https://www.benchchem.com/product/b14006925/docs#application-of-1-1-undecanediol-in-polyurethane-production)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check